

Technical Guide: Spectroscopic Profiling of 2-Amino-3-hydroxy-6-iodobenzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 2-amino-3-hydroxy-6-iodo-*

Cat. No.: *B12954986*

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Executive Summary & Compound Identity

Compound: 2-Amino-3-hydroxy-6-iodobenzoic acid Synonyms: 6-Iodo-3-hydroxyanthranilic acid; 6-Iodo-3-HAA CAS: 1426317-27-2 Molecular Formula:

Molecular Weight: 279.03 g/mol

This compound represents a critical scaffold where the 3-hydroxy and 2-amino groups create a push-pull electronic system, while the 6-iodo substituent introduces significant steric bulk and heavy-atom electronic effects. Accurate characterization relies on distinguishing this isomer from its more common regioisomers (e.g., 5-iodo) using scalar coupling constants in NMR and specific fragmentation pathways in MS.

Structural Analysis & Numbering

To ensure correct spectral assignment, we define the locants based on the benzoic acid parent structure:

- C1: Carboxyl (

)

- C2: Amine (

)

- C3: Hydroxyl (

)

- C4: Aromatic Methine (

)

- C5: Aromatic Methine (

)

- C6: Iodide (

)

Critical Note: The presence of substituents at C2, C3, and C6 leaves only C4 and C5 as proton-bearing carbons. This results in a distinct AB coupling system in the

NMR, a definitive diagnostic feature.

Mass Spectrometry (MS) Data

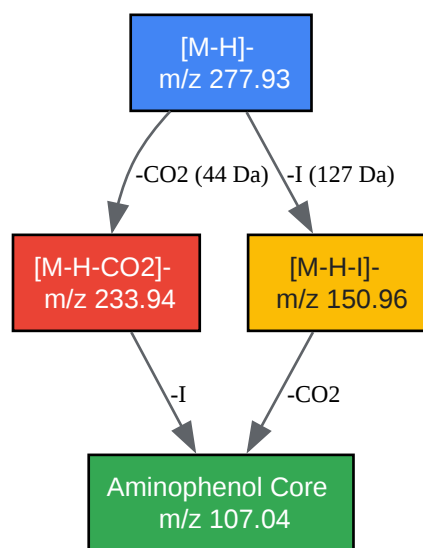
Methodology: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred due to the acidic carboxyl and phenolic protons.

Predicted Fragmentation Pattern

The iodine atom provides a unique mass defect and leaving group capability.

Ion Type	m/z (Theoretical)	Intensity	Structural Assignment	Mechanism
	277.93	100%	Molecular Ion	Deprotonation of COOH
	233.94	40-60%	Decarboxylated	Loss of (Facilitated by ortho-amino group)
	150.96	10-20%	Deiodinated	Homolytic/Hetero lytic cleavage of C-I
	107.04	30%	Aminophenol core	Sequential loss

Graphviz: MS Fragmentation Pathway



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Caption: ESI(-) fragmentation pathway showing parallel losses of Carbon Dioxide and Iodine.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is required. The compound is sparingly soluble in

due to zwitterionic character.

NMR (400 MHz, DMSO-)

The aromatic region is simplified to two protons.

Chemical Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Interpretation
12.5 - 13.5	Broad Singlet	1H	-		Exchangeable; typically very broad.
9.2 - 9.8	Broad Singlet	1H	-		Phenolic proton; H-bonded to amine.
6.95	Doublet	1H		H5	Ortho to Iodine. Deshielded by I, but shielded by p-NH ₂ .
6.50	Doublet	1H		H4	Ortho to Hydroxyl. Shielded by o-OH and p-COOH (resonance).
5.5 - 6.5	Broad	2H	-		Amine protons; shift varies with concentration.

Key Diagnostic: The ortho-coupling constant (

) between H4 and H5 confirms the protons are adjacent. If the iodine were at C5 (para to amine), you would see two singlets (para-coupling is negligible) or meta-coupling (

).

NMR (100 MHz, DMSO-)

The Iodine atom exerts a massive "Heavy Atom Effect", causing the attached carbon (C6) to shift significantly upfield, often appearing near 80-95 ppm, which is anomalous for aromatic carbons.

Shift (ppm)	Carbon Type	Assignment	Notes
169.5		C1 (COOH)	Carbonyl
146.0		C3 (C-OH)	Deshielded by Oxygen
138.5		C2 (C-NH2)	Deshielded by Nitrogen
124.0		C5	Aromatic Methine
116.5		C4	Aromatic Methine
112.0		C1 (Ipso)	Bridgehead to COOH
92.0		C6 (C-I)	Diagnostic: Upfield due to Iodine shielding.

Infrared Spectroscopy (IR)

Sampling: KBr Pellet or ATR (Diamond crystal).

Wavenumber ()	Vibration Mode	Functional Group
3450 - 3350		Primary Amine (Doublet)
3200 - 2500		Carboxylic Acid (Broad "hump")
1675 - 1690		Conjugated Acid Carbonyl
1580, 1490		Aromatic Ring Skeleton
1240		Phenolic C-O stretch
500 - 600		Carbon-Iodine Stretch (Fingerprint region)

Experimental Protocol: Isolation & Sample Prep

To obtain the data above, the following rigorous protocol ensures sample integrity, preventing oxidation to cinnabarinic acid derivatives.

Step 1: Sample Preparation

- Solvent Selection: Use DMSO-
(99.9% D) with 0.03% TMS. Avoid Methanol-
as it may promote esterification or exchange phenolic protons too rapidly.
- Concentration: Prepare a 10-15 mg/mL solution.
- Inert Atmosphere: Flush the NMR tube with Nitrogen or Argon before sealing. Reason: 3-hydroxyanthranilic acid derivatives are prone to auto-oxidation in air, forming dimers (cinnabarinic acid analogs) which appear as deep red/orange impurities.

Step 2: Instrument Parameters

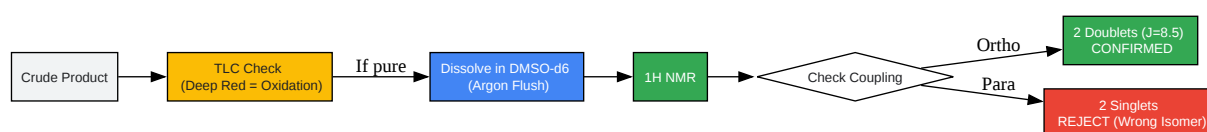
- NMR: Set relaxation delay (

) to

to allow full relaxation of quaternary carbons (C-I, C-COOH).

- MS: Use a low cone voltage (20-30V) to preserve the molecular ion
- . High energy will strip the Iodine immediately.

Graphviz: Validation Workflow



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Caption: Logic flow for confirming the 6-iodo regioisomer vs. 5-iodo impurities.

References

- Chemical Identity: **Benzoic acid, 2-amino-3-hydroxy-6-iodo-**. National Center for Biotechnology Information. PubChem Compound Summary for CID 1426317-27-2. [Link](#)
- Base Structure Spectral Data: 3-Hydroxyanthranilic acid. NIST Chemistry WebBook, SRD 69. [Link](#)
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